

# Essential Safety and Disposal Procedures for Sgc-stk17B-1

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## Compound of Interest

Compound Name: Sgc-stk17B-1

Cat. No.: B10821046

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For researchers, scientists, and drug development professionals handling **Sgc-stk17B-1**, a potent and selective inhibitor of serine/threonine kinase 17b (STK17B), adherence to proper disposal procedures is critical for laboratory safety and environmental protection. While specific institutional guidelines and the official Safety Data Sheet (SDS) must be the primary sources of information, this guide provides essential, immediate safety and logistical information based on publicly available data.

Warning: This product is intended for research use only and is not for human or veterinary use. [1] It should be considered hazardous until comprehensive safety information is available.[1] Always handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

## Summary of Key Compound Information

For quick reference, the following table summarizes the essential quantitative data for **Sgc-stk17B-1**.

Property	Value	Source
CAS Number	2650530-00-8	[2]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S <sub>3</sub>	[3][4]
Molecular Weight	358.46 g/mol	[3][4][5]
Appearance	Solid, white to brown powder	[3][5]
Solubility	DMSO: 1-10 mg/mL (sparingly soluble) Acetonitrile: 0.1-1 mg/mL (slightly soluble)	[1][2]
Storage Temperature	-20°C for long-term storage (months to years) 2-8°C for short-term storage	[2][5][6]
Stability	≥ 4 years when stored at -20°C	[1][2]

## Step-by-Step Disposal Protocol

The following protocol outlines a general procedure for the proper disposal of **Sgc-stk17B-1**. Note: This is a generalized guideline. Always consult your institution's Environmental Health and Safety (EHS) office and the manufacturer-provided Safety Data Sheet (SDS) for specific disposal instructions.

### Experimental Protocol: Disposal of **Sgc-stk17B-1**

Objective: To safely dispose of **Sgc-stk17B-1** in solid form and in solution in accordance with general laboratory chemical waste procedures.

#### Materials:

- Waste **Sgc-stk17B-1** (solid)
- Solutions containing **Sgc-stk17B-1** (e.g., in DMSO)
- Appropriate chemical waste container (clearly labeled)

- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Fume hood

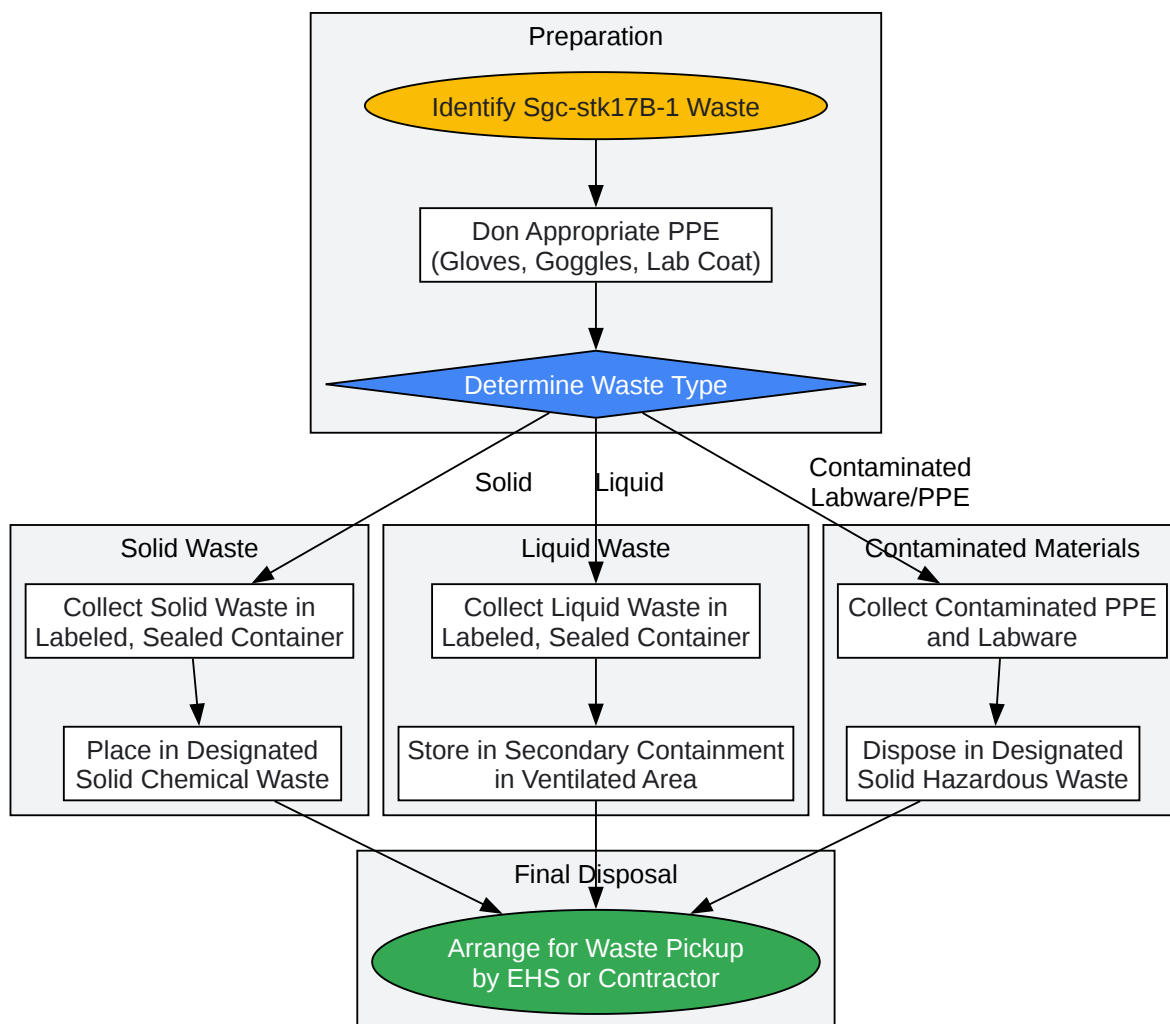
Procedure:

- Solid Waste Disposal:
  1. Carefully collect any unused or waste **Sgc-stk17B-1** powder in its original container or a clearly labeled, sealed container.
  2. Ensure the container is labeled with the full chemical name ("**Sgc-stk17B-1**"), CAS number (2650530-00-8), and any relevant hazard symbols.
  3. Place the sealed container in a designated solid chemical waste receptacle.
- Liquid Waste Disposal (Solutions):
  1. Do not dispose of solutions containing **Sgc-stk17B-1** down the drain.
  2. Collect all liquid waste containing **Sgc-stk17B-1**, including unused stock solutions and experimental residues, in a designated hazardous liquid waste container.
  3. The waste container should be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
  4. Clearly label the liquid waste container with "Hazardous Waste," the full chemical name ("**Sgc-stk17B-1**"), the solvent (e.g., "DMSO"), and the approximate concentration of the compound.
  5. Keep the waste container sealed when not in use and store it in a secondary containment bin within a well-ventilated area, such as a fume hood.
- Contaminated Labware and PPE Disposal:
  1. Any labware (e.g., pipette tips, microfuge tubes) or PPE (e.g., gloves) that has come into direct contact with **Sgc-stk17B-1** should be considered contaminated.

2. Dispose of these items in a designated solid hazardous waste stream, separate from regular trash.
  3. If necessary, decontaminate glassware with an appropriate solvent (e.g., ethanol or isopropanol), and collect the rinse as hazardous liquid waste.
- Final Disposal:
    1. Arrange for the pickup of all hazardous waste containers by your institution's EHS department or a licensed chemical waste disposal contractor.
    2. Follow all institutional and local regulations for the final disposal of chemical waste.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Sgc-stk17B-1**.



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Caption: Logical workflow for the proper disposal of **Sgc-stk17B-1**.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Sgc-stk17B-1]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10821046#sgc-stk17b-1-proper-disposal-procedures>]

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